

# Diethyl Disulfide Vapor Hazards: Technical Support Center

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## Compound of Interest

Compound Name: Diethyl disulfide

Cat. No.: B047229

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This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions regarding the explosion hazards of **diethyl disulfide** vapors for researchers, scientists, and drug development professionals.

## Quantitative Hazard Data

Understanding the physical and chemical properties of **diethyl disulfide** is critical for assessing its explosion and fire hazards. The following table summarizes key quantitative data.

Property	Value	Notes
Flash Point	40 °C / 104 °F (closed cup)	The lowest temperature at which vapors can ignite with an ignition source.[1][2]
Boiling Point	151-153 °C / 304-307 °F	Vapors can form readily at elevated temperatures.[1][3][4]
Vapor Pressure	4.28 - 5.7 hPa @ 25 °C	Indicates the substance's volatility at room temperature. [1][4][5][6]
Vapor Density	~4.2 (air = 1)	Vapors are significantly heavier than air and may accumulate in low-lying areas.[7]
Autoignition Temp.	Data not available	The temperature at which the substance will ignite without an external source is not determined.[2][8]
Explosive Limits	Data not available	The concentration range in air (LEL/UEL) that can support combustion is not determined. [5][8]
NFPA 704 Rating	Health: 2, Flammability: 2, Instability: 0	Indicates moderate health and flammability hazards.[7][9]

## Frequently Asked Questions (FAQs)

Q1: What is the primary explosion hazard associated with **diethyl disulfide**?

A1: The primary hazard is the flammability of its vapor. **Diethyl disulfide** is a flammable liquid with a flash point of 40°C (104°F).[1][2] This means that at or above this temperature, it can produce enough vapor to form an ignitable mixture with air. Vapors are heavier than air and can travel a considerable distance to an ignition source, causing a flashback.[7]

Q2: The explosive limits (LEL/UEL) are listed as "not available." What does this mean for my experiment?

A2: The absence of defined Lower and Upper Explosive Limits (LEL/UEL) means that the specific concentration range in which **diethyl disulfide** vapor can explode is unknown.<sup>[5][8]</sup> Due to this uncertainty, you must assume that an explosive mixture can form whenever the liquid is handled, especially in enclosed spaces or at temperatures near or above its flash point. Always work in a well-ventilated area and eliminate all potential ignition sources.

Q3: Is it safe to heat **diethyl disulfide** on a standard laboratory hotplate?

A3: Heating **diethyl disulfide** on an open-element hotplate is extremely dangerous and should be avoided. The surface of a standard hotplate can exceed the autoignition temperature of many substances and act as an ignition source. Vapors can form explosive mixtures with air at elevated temperatures.<sup>[7]</sup> Use only explosion-proof or intrinsically safe heating equipment, such as heating mantles connected to a variable transformer, and always conduct heating operations within a certified chemical fume hood.<sup>[10]</sup>

Q4: How should I properly store **diethyl disulfide** to minimize risks?

A4: Store **diethyl disulfide** in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.<sup>[7][10][11]</sup> The storage area should be kept away from heat, sparks, open flames, and strong oxidizing agents.<sup>[12]</sup> Ensure that storage containers are properly grounded and bonded to prevent static electricity discharge.<sup>[10][12]</sup>

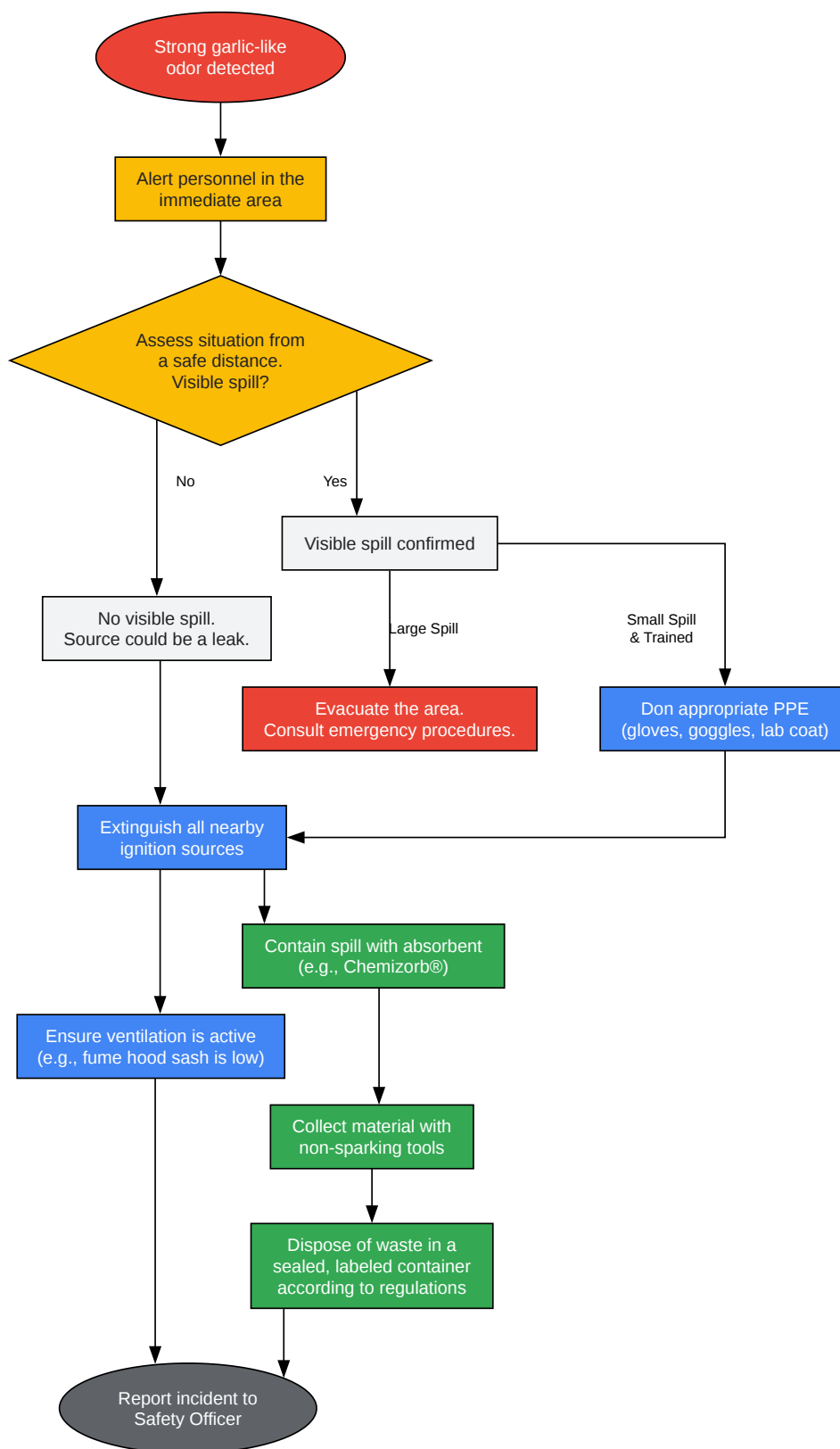
Q5: What are the immediate signs of a **diethyl disulfide** vapor leak?

A5: **Diethyl disulfide** has a very strong, unpleasant garlic-like or onion-like odor.<sup>[13][14][15]</sup> This odor is a key indicator of a leak. Since the vapors are heavier than air, they may accumulate in low-lying areas, so a smell might be more potent near the floor.

## Troubleshooting Guides

### Scenario 1: You smell a strong garlic-like odor near your experiment.

This indicates a potential vapor leak or spill. Follow this troubleshooting workflow to address the situation safely.

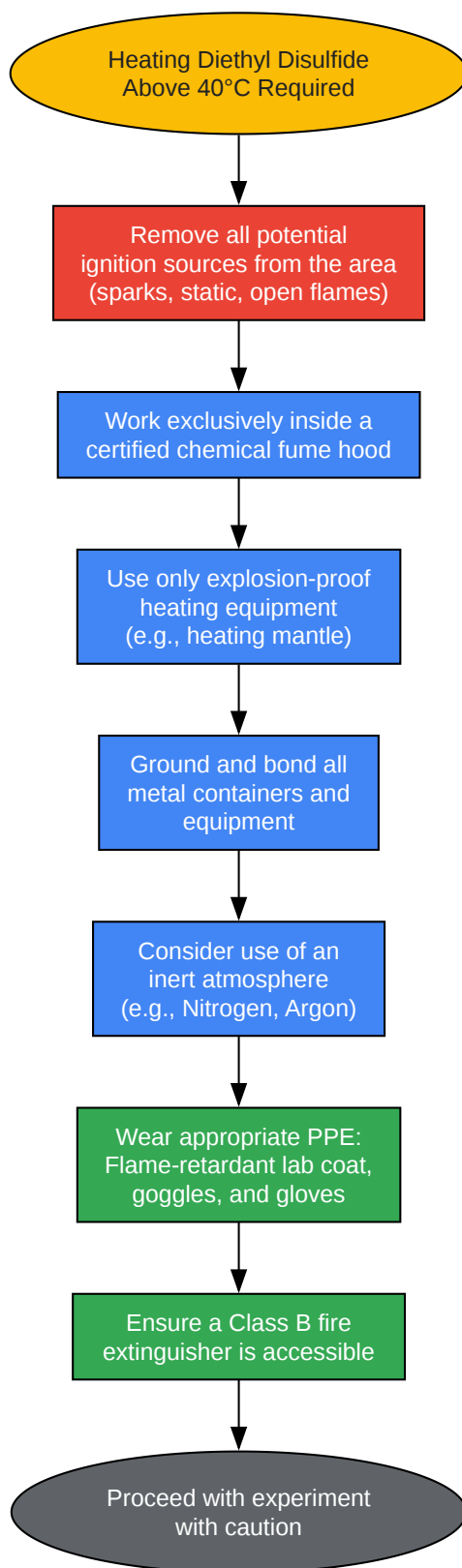


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Caption: Troubleshooting workflow for a suspected **diethyl disulfide** vapor leak.

## **Scenario 2: An experiment requires heating diethyl disulfide above its flash point.**

Heating a flammable liquid above its flash point creates a significant fire and explosion risk. This guide outlines the necessary safety protocol.



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Caption: Logical workflow for safely heating **diethyl disulfide**.

## Experimental Protocols

The hazard data presented in this guide are determined by standardized experimental methods. Below are summaries of the key protocols.

### Flash Point Determination (ASTM D92 / Cleveland Open Cup Method)

The flash point is a measure of a substance's tendency to form a flammable mixture with air. [16][17] While **diethyl disulfide**'s documented flash point is from a closed-cup test, the open-cup method is also common for determining flammability.

- Objective: To determine the lowest temperature at which the vapors of a liquid will momentarily ignite when an ignition source is passed over it.[18]
- Methodology:
  - A sample of the substance is placed into a standardized open brass cup.[19]
  - The sample is heated at a slow, constant rate.[19]
  - A small test flame is passed horizontally across the top of the cup at regular temperature intervals.[19][20]
  - The temperature at which a brief flash is observed on the surface of the liquid is recorded as the flash point.[20][21]
  - If heating continues, the temperature at which the vapors sustain burning for at least 5 seconds is recorded as the fire point.[18][19][21]

### Autoignition Temperature Determination (ASTM E659)

This test determines the temperature at which a substance will spontaneously ignite in air without an external ignition source like a spark or flame.[22][23]

- Objective: To find the lowest temperature at which a chemical will self-ignite in air at atmospheric pressure.[17][22][24]

- Methodology:
  - A uniformly heated glass flask is maintained at a specific test temperature.[23]
  - A small, measured amount of the liquid chemical is injected into the hot flask.[23]
  - The operator visually observes for ignition, which is typically seen as a flame or explosion. [23]
  - The time delay between injection and ignition is also recorded.[23]
  - The test is repeated at different temperatures until the lowest temperature that causes ignition is precisely determined. This is the autoignition temperature (AIT).[24]
  - The autoignition temperature is dependent on the chemical properties and the apparatus used; lower AITs are often observed in larger vessels.[22][25]

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